

2,3-Dimethylphenylhydrazine hydrochloride hydrate CAS number 123333-92-6

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Compound of Interest

Compound Name: 2,3-Dimethylphenylhydrazine
hydrochloride hydrate

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Technical Guide: 2,3-Dimethylphenylhydrazine Hydrochloride Hydrate

CAS Number: 123333-92-6

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,3-Dimethylphenylhydrazine hydrochloride hydrate is a substituted hydrazine derivative. Hydrazine derivatives are an important class of compounds in organic synthesis and medicinal chemistry, serving as versatile building blocks for the creation of a wide array of heterocyclic compounds. While specific applications in drug development for the 2,3-dimethylphenylhydrazine isomer, particularly in its hydrated form, are not extensively documented in publicly available literature, related substituted phenylhydrazines are known to be precursors for various biologically active molecules. This guide provides a summary of the available technical data for **2,3-Dimethylphenylhydrazine hydrochloride hydrate** and outlines a general synthetic approach for this class of compounds.

Chemical and Physical Properties

The following tables summarize the key quantitative data for 2,3-Dimethylphenylhydrazine hydrochloride and its hydrate. It is important to note that some data points may refer to the

hydrochloride salt without specifying the hydration state.

Table 1: General Properties

Property	Value	Source
CAS Number	123333-92-6	[1][2][3]
Molecular Formula	C ₈ H ₁₃ ClN ₂ (hydrochloride)	[2]
C ₈ H ₁₅ ClN ₂ O (hydrate)	[4][5]	
Molecular Weight	172.66 g/mol (hydrochloride)	[2]
190.67 g/mol (hydrate)	[1][4]	
Appearance	Pale cream to brown crystals or powder	

Table 2: Physical and Chemical Data

Property	Value	Source
Melting Point	~210 °C (decomposes)	[1]
Boiling Point	355 °C at 760 mmHg	
Flash Point	168.5 °C	[1]
Density	1.058 g/cm ³	[1]
Vapor Pressure	1.18E-05 mmHg at 25°C	

Synthesis and Experimental Protocols

Specific experimental protocols for the synthesis of **2,3-Dimethylphenylhydrazine hydrochloride hydrate** are not readily available in peer-reviewed literature. However, a general and well-established method for the synthesis of substituted phenylhydrazines from their corresponding anilines can be applied.[6] This typically involves a two-step process: diazotization of the aniline followed by reduction of the resulting diazonium salt.

General Protocol for the Synthesis of Substituted Phenylhydrazine Hydrochlorides:

- **Diazotization:** The corresponding substituted aniline (in this case, 2,3-dimethylaniline) is dissolved in an aqueous solution of a strong acid, typically hydrochloric acid. The solution is cooled to a low temperature (0-5 °C) in an ice bath. A solution of sodium nitrite in water is then added dropwise while maintaining the low temperature and stirring vigorously. The reaction progress can be monitored by testing for the presence of nitrous acid.
- **Reduction:** The cold diazonium salt solution is then slowly added to a reducing agent. A common reducing agent for this transformation is stannous chloride (SnCl_2) dissolved in concentrated hydrochloric acid.[6] Alternatively, sodium bisulfite (NaHSO_3) in a basic solution can be used as a reducing agent.[7] The reaction mixture is stirred for a period, and the substituted phenylhydrazine hydrochloride precipitates out of the solution.
- **Isolation and Purification:** The solid product is collected by filtration and washed. Further purification can be achieved by recrystallization from a suitable solvent, such as ethanol or an aqueous solution of hydrochloric acid.[6]

It is important to handle hydrazine derivatives with care due to their potential toxicity. All synthetic steps should be performed in a well-ventilated fume hood with appropriate personal protective equipment.

Applications in Research and Drug Development

While **2,3-Dimethylphenylhydrazine hydrochloride hydrate** is commercially available for research purposes, there is a notable lack of specific examples of its application in drug development or as a tool compound in signaling pathway research within the public domain.

However, the broader class of substituted phenylhydrazines are crucial intermediates in the synthesis of various pharmaceuticals and bioactive molecules.[8][9] They are key precursors for the synthesis of indole rings via the Fischer indole synthesis, a fundamental reaction in the preparation of many tryptamine-based drugs. Additionally, they are used to synthesize pyrazole and pyrazolone derivatives, which are scaffolds found in a number of anti-inflammatory, analgesic, and antifungal agents.[7]

Given the structural similarity to other more studied dimethylphenylhydrazine isomers, it is plausible that **2,3-Dimethylphenylhydrazine hydrochloride hydrate** could serve as a building

block for novel therapeutic agents. Further research is required to explore its potential in this area.

Safety and Handling

2,3-Dimethylphenylhydrazine hydrochloride hydrate is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled.^{[10][11]} It is also reported to be a skin, eye, and respiratory irritant.^[1]

Table 3: Hazard and Safety Information

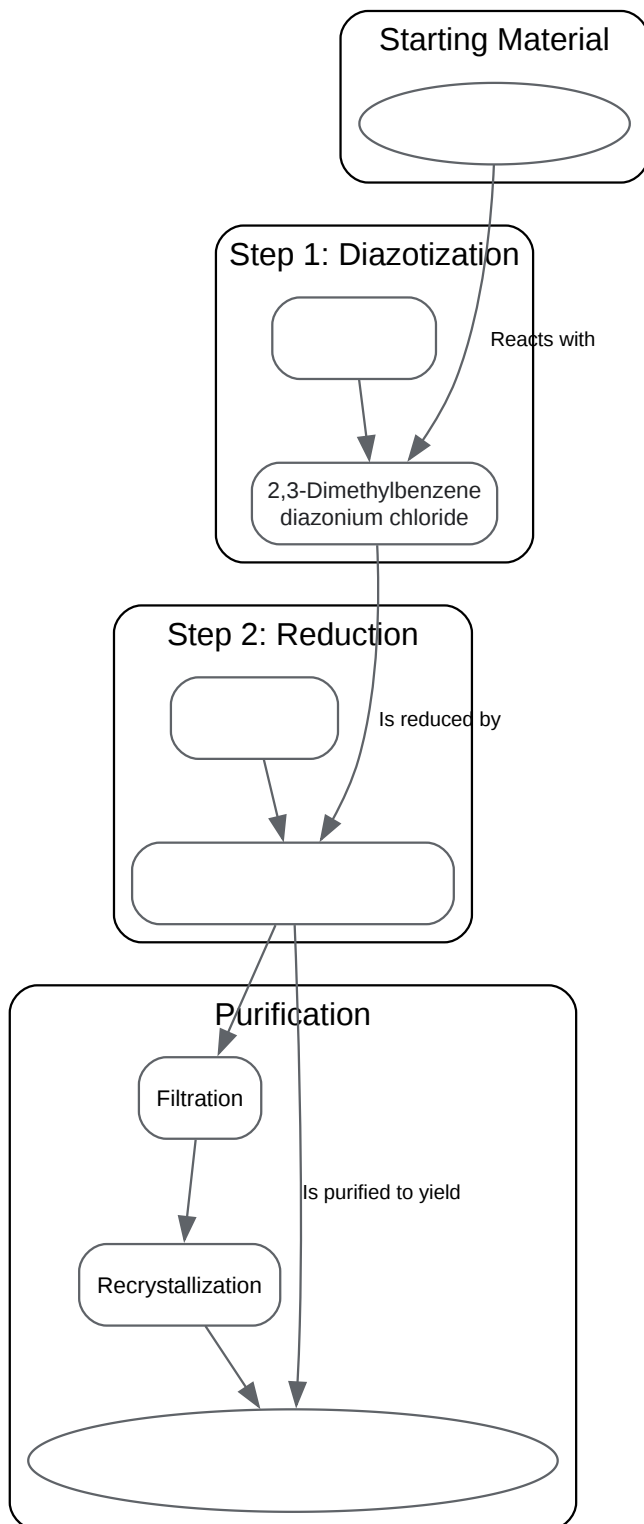
Hazard Statement	Precautionary Statement	Source
H302: Harmful if swallowed	P264: Wash skin thoroughly after handling.	^[11]
H312: Harmful in contact with skin	P280: Wear protective gloves/protective clothing/eye protection/face protection.	^[11]
H332: Harmful if inhaled	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.	^[11]
H315: Causes skin irritation	P302 + P352: IF ON SKIN: Wash with plenty of soap and water.	^[1]
H319: Causes serious eye irritation	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	^[1]
H335: May cause respiratory irritation	P304 + P340: IF INHALED: Remove person to fresh air and keep at rest in a position comfortable for breathing.	^[1]

Handle this compound in a well-ventilated area, preferably a chemical fume hood, using appropriate personal protective equipment, including gloves, safety goggles, and a lab coat. [12] Avoid generating dust. Store in a tightly closed container in a cool, dry place.

Visualizations

As specific signaling pathways involving **2,3-Dimethylphenylhydrazine hydrochloride hydrate** have not been identified, the following diagram illustrates a generalized experimental workflow for the synthesis of a substituted phenylhydrazine hydrochloride, which is a core application of this class of compounds.

Generalized Synthesis Workflow for Substituted Phenylhydrazine Hydrochloride

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Caption: Generalized workflow for the synthesis of 2,3-Dimethylphenylhydrazine hydrochloride.

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